

A Guide to the Safe Disposal of APC 366 TFA

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Compound of Interest

Compound Name: *Apc 366 tfa*

Cat. No.: *B11932220*

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For laboratory professionals engaged in drug development and scientific research, the proper handling and disposal of chemical compounds are paramount to ensuring a safe working environment and minimizing environmental impact. This document provides essential safety and logistical information for the proper disposal of **APC 366 TFA** (trifluoroacetate), an irreversible mast cell tryptase inhibitor used in allergic disease research.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling and disposal.

Property	Value
CAS Number	2421110-28-1 [1] [4]
Molecular Formula	C ₂₄ H ₂₉ F ₃ N ₆ O ₆ [1] [4]
Molecular Weight	554.52 g/mol [1] [4]
Appearance	White to off-white solid [5]
Storage	Store at -20°C, sealed, away from moisture and light [1] [2] [5]

Safety and Handling Precautions

While the Safety Data Sheet (SDS) for **APC 366 TFA** may classify it as not a hazardous substance or mixture, it is crucial to handle it with standard laboratory precautions.[\[4\]](#) The

trifluoroacetate (TFA) component, in its pure form, is corrosive and can cause severe skin burns and eye damage. It is also harmful to aquatic life with long-lasting effects.^[6] Therefore, caution is advised.

Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, and eye/face protection.^[6]
- Use only in a well-ventilated area or under a chemical fume hood.^[6]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.^{[4][6]}
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Seek medical attention.^{[4][6]}
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration. Seek immediate medical attention.^{[4][6]}
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.^{[4][6]}

Accidental Release Measures

In the event of a spill, follow these steps:

- Ensure adequate ventilation and wear appropriate personal protective equipment.^[4]
- Absorb the spill with an inert, non-combustible material such as sand or earth.
- Collect the absorbed material into a suitable, labeled container for disposal.^[6]
- Prevent the spilled material from entering drains or waterways.^[4]

Proper Disposal Procedures

Given the potential environmental hazards associated with the trifluoroacetate component, **APC 366 TFA** should not be disposed of in the regular trash or down the drain.[6] The recommended procedure is to treat it as chemical waste.

Step-by-Step Disposal Protocol:

- Segregation: Collect waste **APC 366 TFA**, including any contaminated materials (e.g., pipette tips, tubes, absorbent materials), in a designated and clearly labeled hazardous waste container.
- Containerization: Ensure the waste container is compatible with the chemical, tightly sealed, and stored in a cool, dry, and well-ventilated area away from incompatible materials.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**APC 366 TFA** (trifluoroacetate)".
- Professional Disposal: Arrange for the disposal of the waste through an approved and licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.[6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **APC 366 TFA**.

Caption: **APC 366 TFA** Disposal Workflow Diagram.

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